

Section 1: Core Hazard Identification and Classification

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Compound of Interest

Compound Name: 6-Bromoquinoline-3-carbaldehyde

Cat. No.: B1373163

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Understanding the intrinsic hazards of a chemical is the foundation of safe laboratory practice. While a specific, dedicated Safety Data Sheet (SDS) for **6-Bromoquinoline-3-carbaldehyde** is not universally available, a robust hazard profile can be constructed by analyzing data from structurally analogous compounds, such as 6-bromoquinoline, 6-bromoquinoline-2-carbaldehyde, and other substituted bromoquinolines.^{[5][6]} The data consistently indicate a classification that warrants careful handling.

The primary hazards are summarized below. This information is aggregated from GHS classifications of closely related chemical structures and should be considered the minimum safety standard.^{[6][7]}

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	2	GHS07	Warning	H315: Causes skin irritation.[5][6]
Serious Eye Damage/Eye Irritation	2A	GHS07	Warning	H319: Causes serious eye irritation.[5][6]
Specific Target Organ Toxicity (Single Exposure)	3	GHS07	Warning	H335: May cause respiratory irritation.[5][6]
Acute Toxicity, Oral (Potential)	4	GHS07	Warning	H302: Harmful if swallowed.[7]

Section 2: Physicochemical Properties

A clear understanding of the compound's physical properties is essential for designing experiments and for anticipating its behavior during handling and in the event of a spill.

Property	Value	Source
CAS Number	1196155-68-6	[2][8]
Molecular Formula	C ₁₀ H ₆ BrNO	[2][8]
Molecular Weight	236.06 g/mol	[2][6][8]
Appearance	Solid (Typically off-white to yellow or light brown)	[5]
Solubility	Likely soluble in common organic solvents (e.g., DCM, Chloroform). Low water solubility is expected.	[9]
SMILES	<chem>C1=CC2=NC=C(C=C2C=C1Br)C=O</chem>	[2]
InChI Key	PCHCYMZZDAUVQB-UHFFFAOYSA-N	[2]

Section 3: Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is critical. The hierarchy of controls dictates that engineering and administrative controls should be the primary means of protection, with PPE serving as the final, essential barrier.

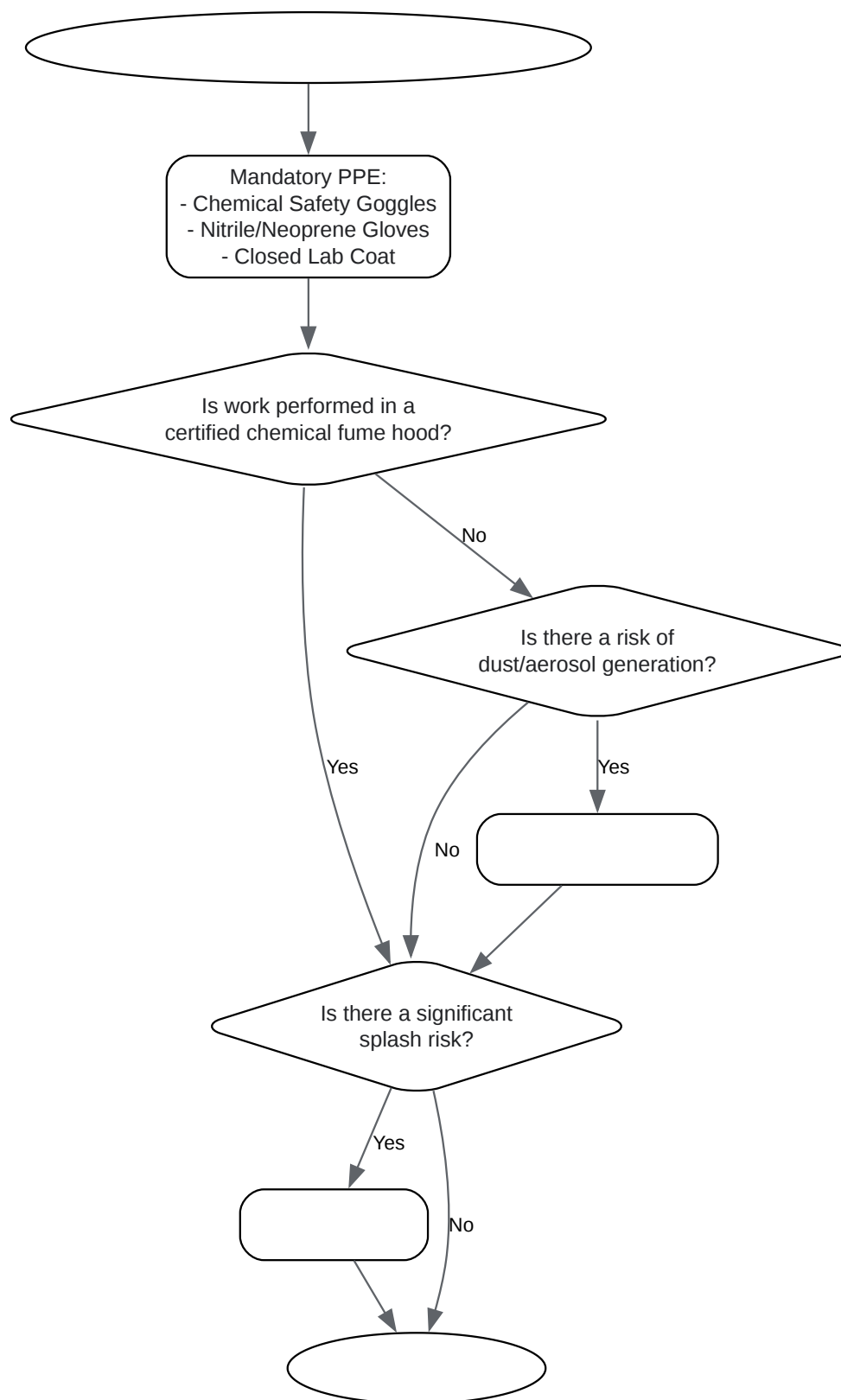
Engineering Controls

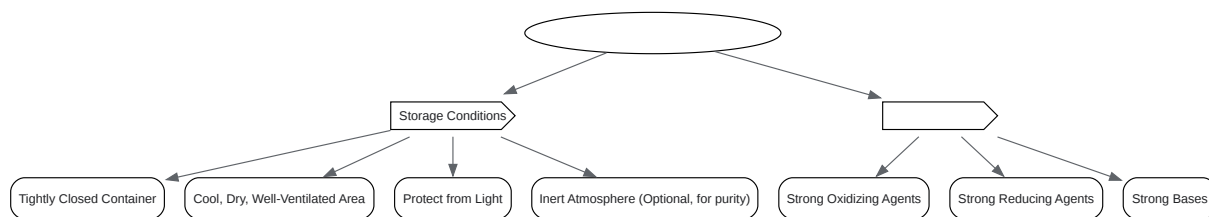
The primary engineering control for handling **6-Bromoquinoline-3-carbaldehyde**, especially when handled as a powder or when heating solutions, is a certified chemical fume hood.[10] [11] The fume hood ensures that any dust, vapors, or aerosols are captured at the source, preventing inhalation. Emergency eye wash stations and safety showers must be readily accessible in the immediate vicinity of any potential exposure.[12]

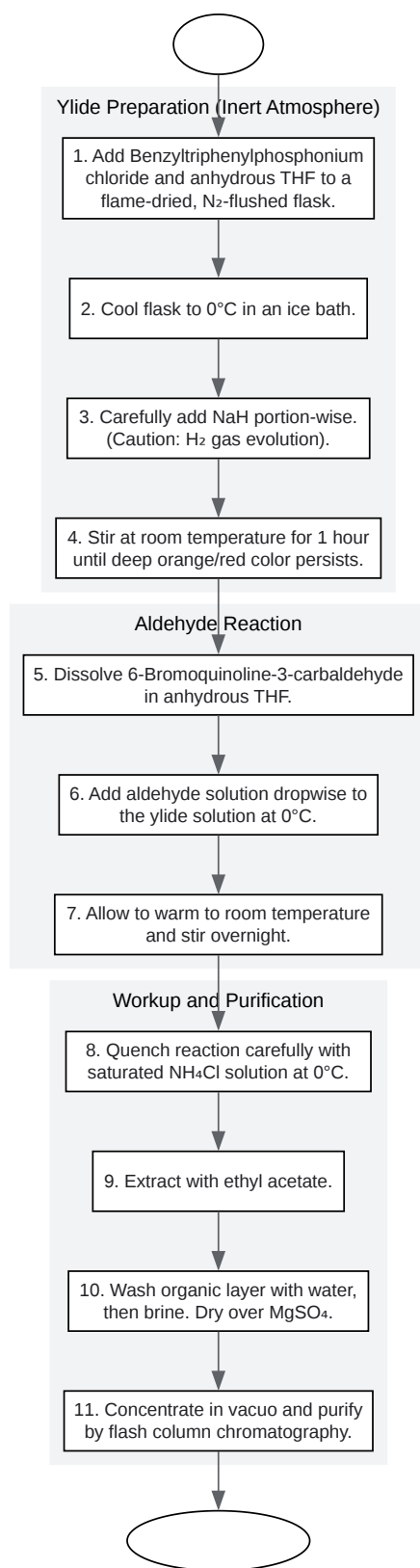
Personal Protective Equipment (PPE)

The selection of appropriate PPE is not merely a checklist; it is a risk-based decision process. The following PPE is mandatory when handling **6-Bromoquinoline-3-carbaldehyde**.

- Eye and Face Protection: Chemical safety goggles are required at all times.[\[10\]](#)[\[13\]](#) If there is a significant risk of splashing, such as during transfers of large volumes of solutions, a face shield should be worn in addition to goggles.[\[13\]](#)[\[14\]](#)
- Skin Protection:
 - Gloves: Chemical-resistant gloves are essential. Nitrile or neoprene gloves are recommended.[\[15\]](#) Gloves must be inspected for tears or pinholes before each use and should be removed and disposed of properly, avoiding skin contamination.[\[16\]](#) Never wear leather or cloth gloves.[\[15\]](#)
 - Lab Coat: A flame-resistant lab coat with a closed front and tight-fitting cuffs is required.[\[13\]](#)[\[14\]](#) This protects the skin and personal clothing from contamination.
- Respiratory Protection: When working outside of a fume hood or if there is a potential for generating significant dust or aerosols that cannot be controlled at the source, a NIOSH-approved respirator is necessary.[\[5\]](#)[\[17\]](#) A filtering facepiece respirator (e.g., N95) may be sufficient for powders, but a full-face respirator may be required for higher exposure scenarios.[\[10\]](#)[\[14\]](#)







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